

safe handling and storage procedures for 2-Bromo-5-fluorobenzonitrile

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Compound of Interest

Compound Name: 2-Bromo-5-fluorobenzonitrile

Cat. No.: B041413

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Technical Support Center: 2-Bromo-5-fluorobenzonitrile

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Bromo-5-fluorobenzonitrile** (CAS: 57381-39-2).

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: What are the primary hazards associated with **2-Bromo-5-fluorobenzonitrile**?

A1: **2-Bromo-5-fluorobenzonitrile** is classified as an acute toxicant and an irritant. The primary hazards are:

- Harmful if swallowed, in contact with skin, or if inhaled.[1][2]
- Causes skin irritation.[2]
- Causes serious eye irritation.[2]
- May cause respiratory irritation.[2]

Q2: What personal protective equipment (PPE) is mandatory when handling this compound?

A2: To minimize exposure, the following PPE must be worn:

- Eye Protection: Chemical safety goggles or a face shield are essential to prevent eye contact.[\[1\]](#)
- Hand Protection: Handle with chemical-resistant gloves that have been inspected before use.[\[1\]](#)
- Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[\[1\]](#)
- Respiratory Protection: If working in a poorly ventilated area or if dust is generated, a NIOSH-approved respirator is necessary.[\[1\]](#)

Q3: I accidentally spilled a small amount of **2-Bromo-5-fluorobenzonitrile** on my lab bench. What is the correct cleanup procedure?

A3: For a small spill, follow these steps:

- Ensure the area is well-ventilated.
- Wearing your full PPE, gently sweep up the spilled solid, avoiding the creation of dust.[\[1\]](#)
- Place the collected material into a sealed, labeled container for proper waste disposal.[\[2\]](#)
- Clean the spill area with a suitable solvent and then wash with soap and water.
- Dispose of all contaminated cleaning materials as hazardous waste.

Q4: What are the proper storage conditions for **2-Bromo-5-fluorobenzonitrile** to ensure its stability?

A4: To maintain the integrity of the compound, store it under the following conditions:

- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)
- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)

- Some sources indicate that the compound may be light-sensitive, so storage in a dark place or an amber bottle is recommended.[\[2\]](#)

Q5: What should I do in case of accidental skin or eye contact with **2-Bromo-5-fluorobenzonitrile**?

A5: Immediate action is crucial in case of exposure:

- Skin Contact:** Immediately wash the affected area with plenty of soap and water.[\[2\]](#) Remove contaminated clothing. If irritation persists, seek medical attention.
- Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#) Seek immediate medical attention.

Q6: Are there any chemicals that are incompatible with **2-Bromo-5-fluorobenzonitrile**?

A6: Yes, avoid contact with strong oxidizing agents and strong acids, as these may cause vigorous reactions.[\[2\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₇ H ₃ BrFN	[1]
Molecular Weight	200.01 g/mol	[3]
Appearance	White to off-white solid (powder/crystals)	[1]
Melting Point	92-95 °C	[1] [3]
Boiling Point	Not determined	[1]
Solubility	Insoluble in water	[1]

Experimental Protocol: General Procedure for a Suzuki Coupling Reaction

This protocol outlines a general procedure for a Suzuki coupling reaction using **2-Bromo-5-fluorobenzonitrile**. Note: This is a generalized protocol and may need to be adapted for specific substrates and conditions.

1. Reagent Preparation and Handling:

- All manipulations of solid **2-Bromo-5-fluorobenzonitrile** should be performed in a fume hood.
- Wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- Weigh the required amount of **2-Bromo-5-fluorobenzonitrile**, the boronic acid derivative, and the palladium catalyst in a clean, dry vial.

2. Reaction Setup:

- To a dry reaction flask equipped with a magnetic stir bar and a reflux condenser, add the weighed **2-Bromo-5-fluorobenzonitrile**, boronic acid derivative, and palladium catalyst.
- Under an inert atmosphere (e.g., nitrogen or argon), add the chosen solvent (e.g., toluene, dioxane, or DMF).
- Add the base (e.g., aqueous sodium carbonate, potassium phosphate) to the reaction mixture.

3. Reaction Execution:

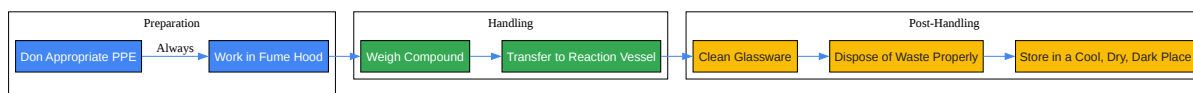
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) with vigorous stirring.
- Monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS, or LC-MS).
- Once the reaction is complete, cool the mixture to room temperature.

4. Work-up and Purification:

- Quench the reaction by adding water.

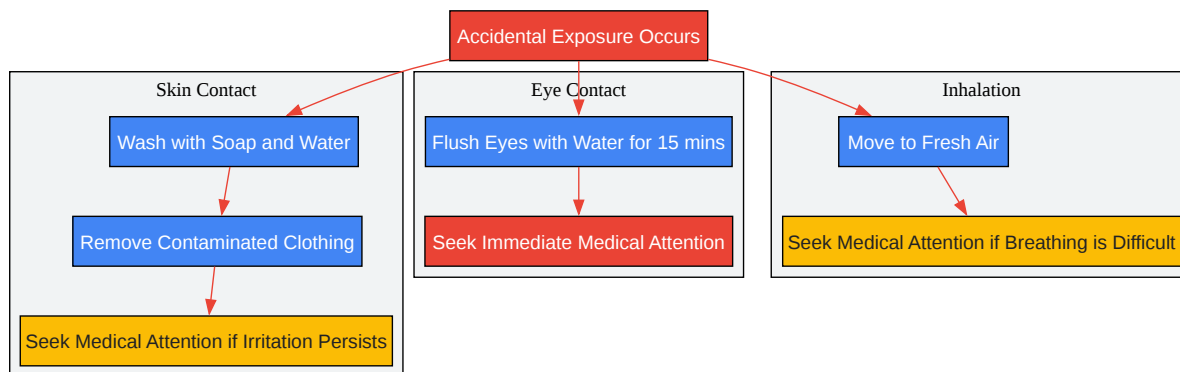
- Extract the product with an appropriate organic solvent (e.g., ethyl acetate, dichloromethane).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and filter.
- Concentrate the solvent under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography or recrystallization.

Visualizations



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Caption: Workflow for the safe handling of **2-Bromo-5-fluorobenzonitrile**.



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Caption: Troubleshooting guide for accidental exposure to **2-Bromo-5-fluorobenzonitrile**.

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